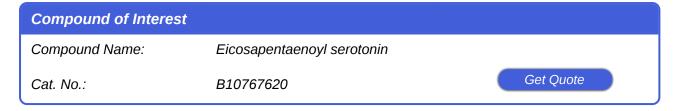


Eicosapentaenoyl Serotonin and its Impact on Enteroendocrine Cell Function: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Eicosapentaenoyl serotonin (EPA-5-HT), an endogenously produced N-acyl serotonin found within the gastrointestinal tract, has emerged as a significant modulator of enteroendocrine cell function. This technical guide provides a comprehensive overview of the synthesis, metabolism, and biological activities of EPA-5-HT, with a particular focus on its role in regulating the secretion of key gut hormones, such as glucagon-like peptide-1 (GLP-1). We delve into the putative signaling pathways involved, including interactions with fatty acid amide hydrolase (FAAH), and provide detailed experimental protocols for the synthesis of EPA-5-HT, the assessment of its impact on GLP-1 secretion from enteroendocrine cell lines, and the evaluation of its enzymatic inhibition. This document aims to equip researchers and drug development professionals with the foundational knowledge and practical methodologies required to explore the therapeutic potential of EPA-5-HT and related N-acyl serotonins in metabolic and gastrointestinal disorders.

Introduction to Eicosapentaenoyl Serotonin and Enteroendocrine Cells

Enteroendocrine cells (EECs) are specialized sensory cells dispersed throughout the gastrointestinal epithelium that play a crucial role in gut-brain signaling and metabolic



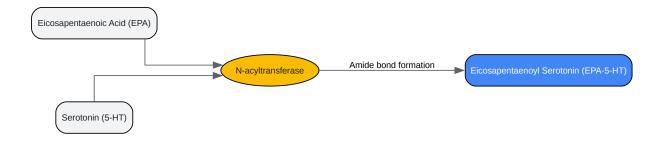
regulation.[1] Two key EEC subtypes are enterochromaffin (EC) cells, the primary source of peripheral serotonin (5-hydroxytryptamine, 5-HT), and L-cells, which secrete glucagon-like peptide-1 (GLP-1) in response to nutrient ingestion.[1]

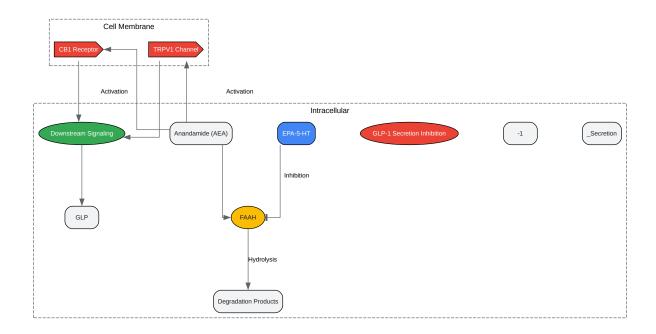
Eicosapentaenoyl serotonin (EPA-5-HT) is a lipid mediator belonging to the class of N-acyl serotonins, which are formed by the conjugation of a fatty acid (in this case, eicosapentaenoic acid) to serotonin.[2] These molecules are synthesized in the gut, and their production can be influenced by dietary fatty acid intake.[2] Emerging evidence indicates that EPA-5-HT possesses significant biological activity, including the modulation of gut hormone secretion and enzymatic activity.[2]

Synthesis and Metabolism of Eicosapentaenoyl Serotonin Biosynthesis

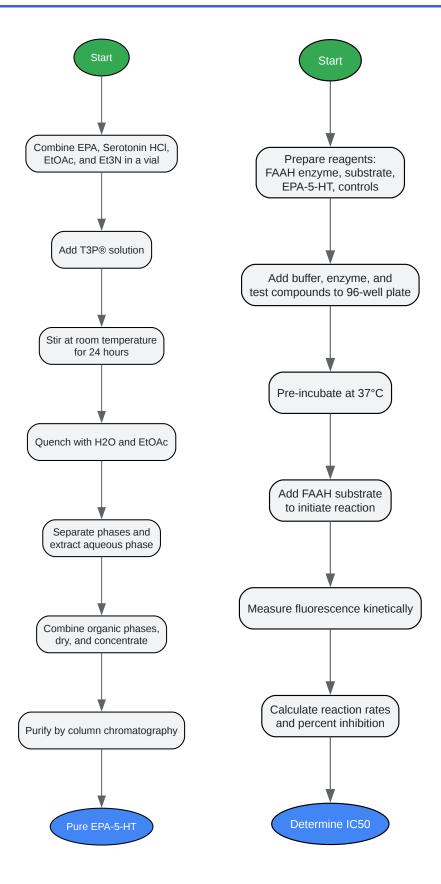
The formation of EPA-5-HT occurs in the gastrointestinal tract where both serotonin and eicosapentaenoic acid are available. The synthesis is catalyzed by an N-acyltransferase, which facilitates the amide bond formation between the carboxyl group of EPA and the primary amine of serotonin.











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- 2. Presence, formation and putative biological activities of N-acyl serotonins, a novel class of fatty-acid derived mediators, in the intestinal tract PubMed [pubmed.ncbi.nlm.nih.gov]
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